

Application Note: High-Fidelity Quantification of 2-Chloro-5-methylbenzenecarboximidamide

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Compound of Interest

Compound Name: 2-Chloro-5-methylbenzenecarboximidamide

CAS No.: 1260797-47-4

Cat. No.: B2908232

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Abstract

This guide details the analytical quantification of **2-Chloro-5-methylbenzenecarboximidamide** (also known as 2-chloro-5-methylbenzamidine), a critical intermediate often utilized in the synthesis of Factor Xa inhibitors and other anticoagulant therapeutics.[1][2] Due to the strongly basic nature of the carboximidamide (amidine) moiety (pKa ~11.5), this analyte presents significant chromatographic challenges, including severe peak tailing and silanol interaction. This protocol overcomes these issues using a Charged Surface Hybrid (CSH) stationary phase methodology for HPLC-UV purity analysis and a highly sensitive LC-MS/MS workflow for trace impurity quantification (genotoxic impurity screening/cleaning validation).

Introduction & Chemical Context

The Analyte

- IUPAC Name: **2-Chloro-5-methylbenzenecarboximidamide**

- Common Name: 2-Chloro-5-methylbenzamidinium
- Molecular Formula: $C_8H_9ClN_2$
- Molecular Weight: 168.62 g/mol
- Key Functional Group: Benzamidinium (Basic, $pK_a > 11$).
- UV Maxima: ~230 nm, ~275 nm (aromatic primary band).

The Analytical Challenge

The amidinium group is protonated at neutral and acidic pH, making the molecule positively charged. On traditional C18 silica columns, this cation interacts strongly with residual silanols ($Si-O^-$), causing:

- Peak Tailing: Asymmetry factors > 2.0 .
- Retention Shifts: Sensitivity to mobile phase pH and ionic strength.
- Carryover: Adsorption to injector ports and tubing.

Solution Strategy: This protocol utilizes low-pH ion-suppression combined with a positively charged surface column to repel the protonated analyte from the silica surface, ensuring sharp peak shapes and high reproducibility.

Method A: HPLC-UV for Purity & Assay (QC Release)

Recommended for: Raw material testing, reaction monitoring, and final product purity.

Chromatographic Conditions

Parameter	Specification	Rationale
Column	Waters XSelect CSH C18 (150 x 4.6 mm, 3.5 µm)	The CSH particle carries a low-level positive charge, repelling the protonated amidine to prevent silanol tailing.
Mobile Phase A	0.1% Trifluoroacetic Acid (TFA) in Water	TFA acts as an ion-pairing agent, masking the positive charge of the amidine.
Mobile Phase B	0.1% TFA in Acetonitrile	Matches ionic strength of MPA; ACN provides strong elution strength.
Flow Rate	1.0 mL/min	Standard backpressure optimization.
Column Temp	40°C	Improves mass transfer and reduces viscosity.
Detection	UV @ 235 nm (bw 4 nm)	Optimal balance between sensitivity and solvent cutoff.
Injection Vol	5.0 µL	Low volume prevents solvent effects on early eluting peaks.

Gradient Profile

Time (min)	% Mobile Phase A	% Mobile Phase B	Curve
0.0	95	5	Initial
10.0	40	60	Linear
12.0	5	95	Wash
14.0	5	95	Hold
14.1	95	5	Re-equilibrate
18.0	95	5	End

Standard Preparation Protocol

- Stock Solution (1.0 mg/mL): Weigh 20 mg of reference standard into a 20 mL volumetric flask. Dissolve in 50:50 Water:Acetonitrile (diluent).
- Working Standard (0.1 mg/mL): Dilute 1.0 mL of Stock into a 10 mL flask with diluent.
- System Suitability: Inject the Working Standard 5 times.
 - Acceptance Criteria: RSD $\leq$ 2.0%, Tailing Factor $\leq$ 1.5, Theoretical Plates $>$ 5000.

Method B: LC-MS/MS for Trace Quantification

Recommended for: Genotoxic impurity screening, cleaning validation swabs, and bioanalysis.

Mass Spectrometry Parameters (ESI+)

The amidine group allows for excellent ionization efficiency in positive mode.

- Source: Electrospray Ionization (ESI+)
- Capillary Voltage: 3.0 kV
- Desolvation Temp: 450°C
- Cone Voltage: 30 V (Optimized for parent stability)

MRM Transitions:

Analyte	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Mechanism
Target	169.1 (³⁵ Cl)	152.1	18	Loss of NH ₃ (Amidine fragmentation)
Target (Qual)	169.1	117.1	32	Loss of NH ₃ + Cl

| IS (d3-Analog) | 172.1 | 155.1 | 18 | Deuterated Internal Standard |

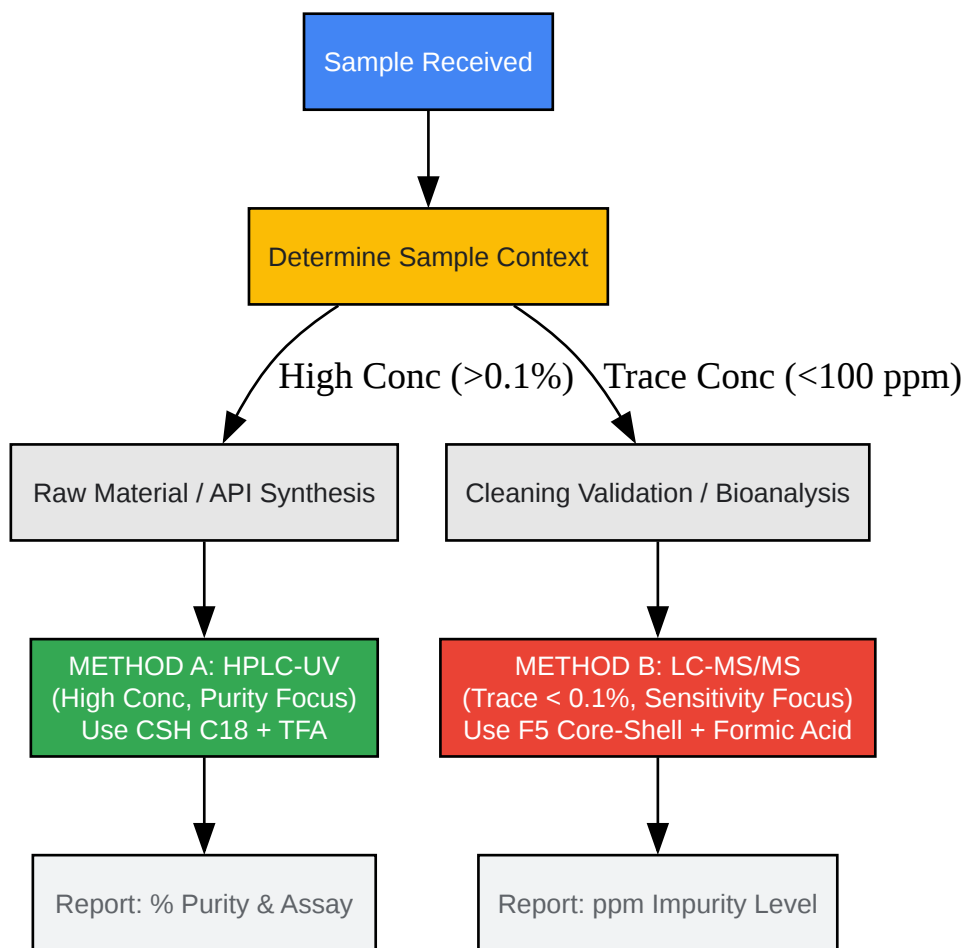
LC-MS Separation Conditions

- Column: Phenomenex Kinetex F5 (Pentafluorophenyl), 100 x 2.1 mm, 1.7 μ m.
 - Why F5? PFP phases offer unique selectivity for halogenated aromatics and basic compounds via pi-pi interactions.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Methanol.
- Gradient: 5% B to 95% B over 4 minutes (Rapid elution).

Visual Workflows & Logic

Analytical Logic Flow

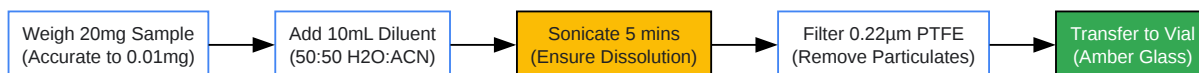
The following diagram illustrates the decision matrix for selecting the appropriate method based on the sample stage.



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Caption: Decision tree for selecting between HPLC-UV and LC-MS/MS based on the analytical requirement (Purity vs. Trace Quantification).

Sample Preparation Workflow (Method A)



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Caption: Standard preparation workflow ensuring complete dissolution and particulate removal prior to HPLC injection.

Expert Troubleshooting & Validation Guidelines

Dealing with Peak Tailing

If the tailing factor exceeds 1.5 despite using the CSH column:

- Check Mobile Phase pH: Ensure the TFA concentration is accurate (0.1% v/v). The pH must be < 2.5 to keep silanols protonated (neutral).
- Column History: Do not use a column previously used with ion-pairing reagents like Sodium Dodecyl Sulfate (SDS), as they permanently alter surface charge.
- Sample Diluent: Ensure the sample diluent is not stronger (more organic) than the initial gradient conditions (5% B). If the sample is dissolved in 100% ACN, "solvent effect" will cause peak distortion. Always match diluent to initial mobile phase.

Linearity & Range (Validation Criteria)

- Range: 0.1 µg/mL to 150 µg/mL (Method A).
- Linearity: $R^2 > 0.999$ required.
- LOD/LOQ:
 - Method A (UV): LOQ ~ 0.05 µg/mL.
 - Method B (MS): LOQ ~ 1.0 ng/mL.

Stability

Benzamidines are generally stable in acidic solution but may hydrolyze to the corresponding amide or acid (2-chloro-5-methylbenzoic acid) under basic conditions (pH > 10) or prolonged heat.

- Precaution: Keep autosampler temperature at 4°C.
- Storage: Store stock solutions at -20°C.

References

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Sources

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- [2. zenodo.org \[zenodo.org\]](#)
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